

Unveiling Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate*

Cat. No.: *B1203113*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate is a heterocyclic compound belonging to the pyrrolidinedione class of molecules. While its direct biological activities and initial discovery remain areas of ongoing investigation, its role as a versatile synthetic intermediate is emerging. This technical guide provides a comprehensive overview of the available information on its synthesis, chemical properties, and its utility in the preparation of more complex molecular architectures.

Introduction

The pyrrolidine-2,5-dione and pyrrolidine-2,4-dione scaffolds are prevalent in a variety of biologically active compounds, exhibiting a wide range of pharmacological properties, including anticonvulsant, antimicrobial, and anticancer activities. **Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate**, with its reactive dicarbonyl system and ester functionality, represents a key building block for the synthesis of novel derivatives within this chemical space. This document outlines the current knowledge regarding this compound, with a focus on its synthesis and potential applications in medicinal chemistry and drug discovery.

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate** is presented in the table below.

Property	Value	Reference
CAS Number	5336-50-5	[1]
Molecular Formula	C ₁₄ H ₁₅ NO ₄	[1]
Molecular Weight	261.27 g/mol	[1]
Appearance	Not specified in literature	
Solubility	Not specified in literature	

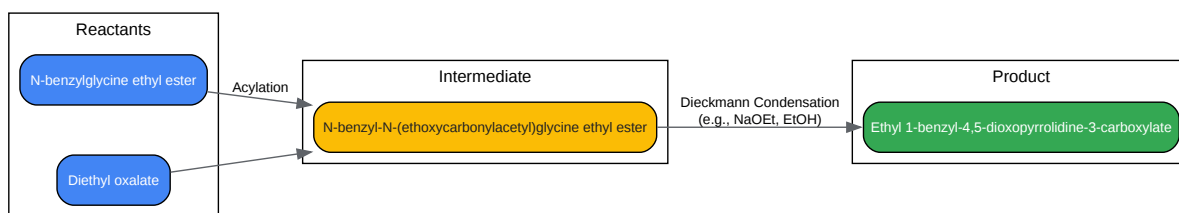
Synthesis

While a definitive, dedicated publication on the initial discovery and synthesis of **Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate** has not been identified in the current literature, its structure strongly suggests a synthesis pathway via a Dieckmann-type condensation. This intramolecular cyclization of a diester is a common and effective method for the formation of five-membered rings.

A plausible synthetic route, based on established chemical principles and related literature, is proposed below.

Proposed Synthetic Pathway: Dieckmann Condensation

The synthesis would likely involve the intramolecular cyclization of a suitably substituted N-benzyl amino diester in the presence of a strong base.



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Figure 1: Proposed synthesis of **Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate**.

Detailed Experimental Protocol (Hypothetical)

Based on the synthesis of a structurally similar compound, (2S,3S,4R*)-Ethyl 1-benzyl-4-hydroxy-2-methyl-5-oxopyrrolidine-3-carboxylate^[2], a detailed experimental protocol for the Dieckmann condensation is proposed.

Materials:

- N-benzyl-N-(ethoxycarbonylacetyl)glycine ethyl ester
- Sodium ethoxide (NaOEt)
- Anhydrous ethanol (EtOH)
- Diethyl ether
- Hydrochloric acid (HCl), 1 M
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

- Silica gel for column chromatography
- Ethyl acetate and hexane for chromatography

Procedure:

- A solution of N-benzyl-N-(ethoxycarbonylacetyl)glycine ethyl ester in anhydrous ethanol is added dropwise to a stirred solution of sodium ethoxide in anhydrous ethanol at 0 °C under an inert atmosphere (e.g., nitrogen or argon).
- The reaction mixture is allowed to warm to room temperature and stirred for 12-24 hours, with reaction progress monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched by the addition of 1 M hydrochloric acid until the pH is neutral.
- The solvent is removed under reduced pressure.
- The residue is partitioned between ethyl acetate and water.
- The organic layer is washed sequentially with saturated sodium bicarbonate solution and brine, then dried over anhydrous magnesium sulfate.
- The solvent is evaporated, and the crude product is purified by silica gel column chromatography using a gradient of ethyl acetate in hexane.
- Fractions containing the desired product are combined and concentrated to yield **Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate**.

Characterization:

The structure of the synthesized compound should be confirmed using standard analytical techniques:

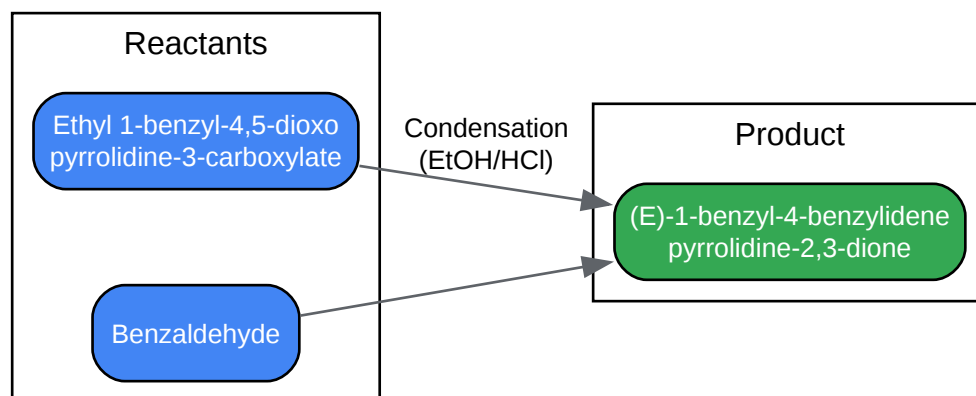
- ^1H NMR and ^{13}C NMR spectroscopy: To determine the chemical structure and purity.
- Mass Spectrometry (MS): To confirm the molecular weight.

- Infrared (IR) Spectroscopy: To identify characteristic functional groups (e.g., C=O of the ester and dione).

Chemical Reactivity and Use in Synthesis

Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate serves as a valuable intermediate in organic synthesis. Its dicarbonyl functionality at the 4- and 5-positions makes it susceptible to a variety of chemical transformations.

One documented application is its use in a condensation reaction with benzaldehyde in an ethanol/hydrochloric acid medium to synthesize (E)-1-benzyl-4-benzylidenepyrrolidine-2,3-dione[3].



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Figure 2: Synthesis of (E)-1-benzyl-4-benzylidenepyrrolidine-2,3-dione.

This reaction highlights the reactivity of the C4 position, which can act as a nucleophile after enolization, facilitating condensation with aldehydes and other electrophiles.

Biological Activity and Future Perspectives

To date, there are no specific studies in the public domain detailing the biological activity or pharmacological profile of **Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate**. However, the prevalence of the pyrrolidinedione core in bioactive molecules suggests that this compound and its derivatives could be of significant interest for drug discovery programs.

The structural features of this molecule, including the benzyl group for potential hydrophobic interactions and the dicarbonyl and ester moieties for hydrogen bonding, make it a candidate for screening against various biological targets. Future research could focus on:

- **Screening for Biological Activity:** Evaluating the compound against a panel of enzymes and receptors, particularly those implicated in neurological disorders, cancer, and infectious diseases.
- **Derivatization:** Utilizing the reactive sites of the molecule to generate a library of analogues for structure-activity relationship (SAR) studies.
- **Computational Modeling:** Employing in silico methods to predict potential biological targets and guide the design of new derivatives with enhanced potency and selectivity.

Conclusion

Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate is a readily accessible synthetic intermediate with significant potential for the development of novel chemical entities. While its own biological profile is yet to be elucidated, its utility in the construction of more complex pyrrolidinedione derivatives is evident. This technical guide provides a foundation for researchers and scientists to explore the chemistry and potential applications of this versatile building block in the pursuit of new therapeutic agents. Further investigation into its synthesis, reactivity, and biological properties is warranted and encouraged.

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